

Application Notes and Protocols for Cefoselis Hydrochloride Disc Diffusion Assay

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Compound of Interest

Compound Name: Cefoselis hydrochloride

Cat. No.: B10799927

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Disclaimer: As of the date of this document, standardized interpretive criteria (zone diameter breakpoints) and quality control ranges for **Cefoselis hydrochloride** disc diffusion susceptibility testing have not been officially published by major regulatory bodies such as the Clinical and Laboratory Standards Institute (CLSI) or the European Committee on Antimicrobial Susceptibility Testing (EUCAST). The following protocols and data presentation tables are provided as a general guideline based on established principles for other cephalosporins. Users must validate this method in their laboratory and establish their own interpretive criteria and quality control ranges.

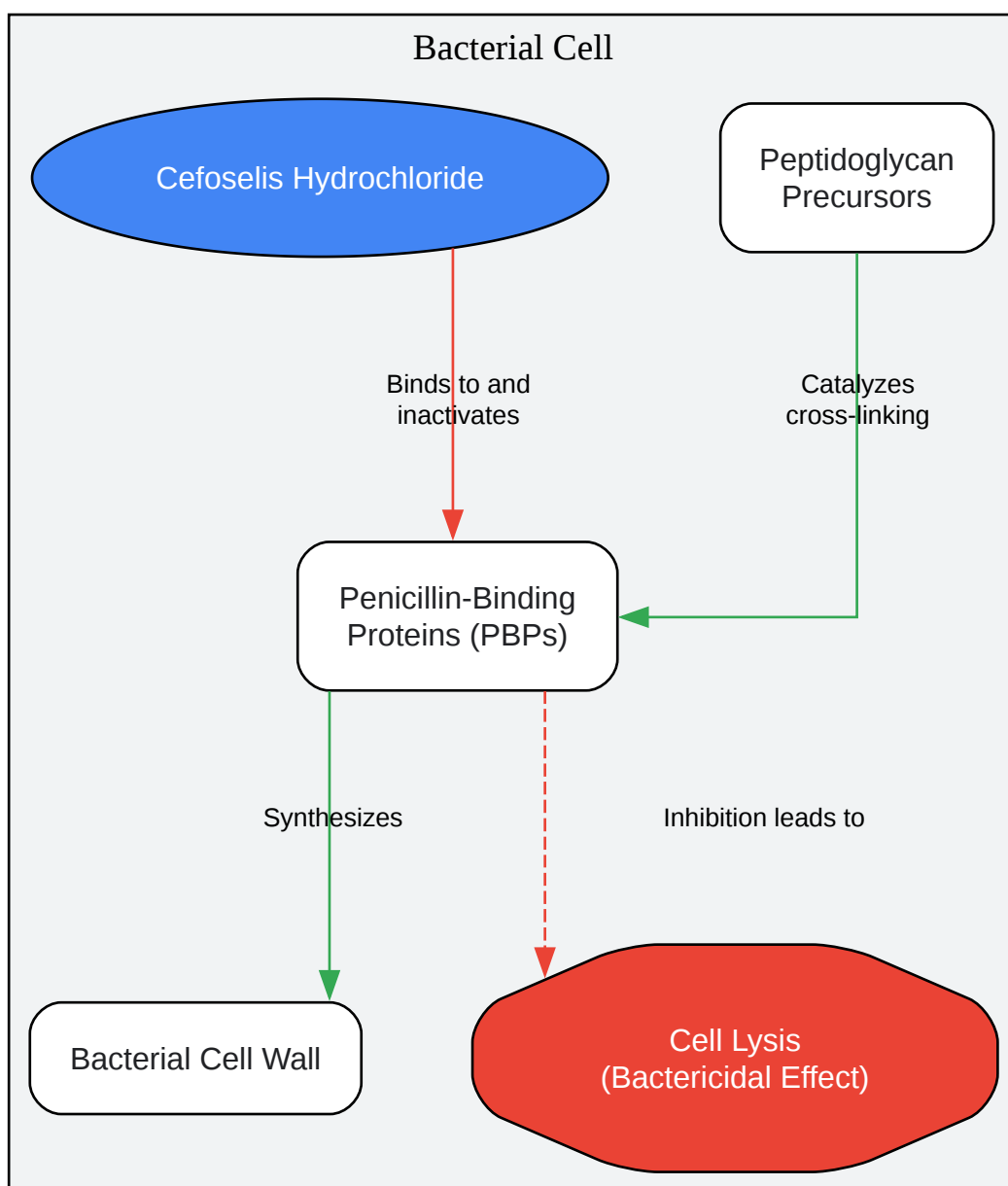
Introduction

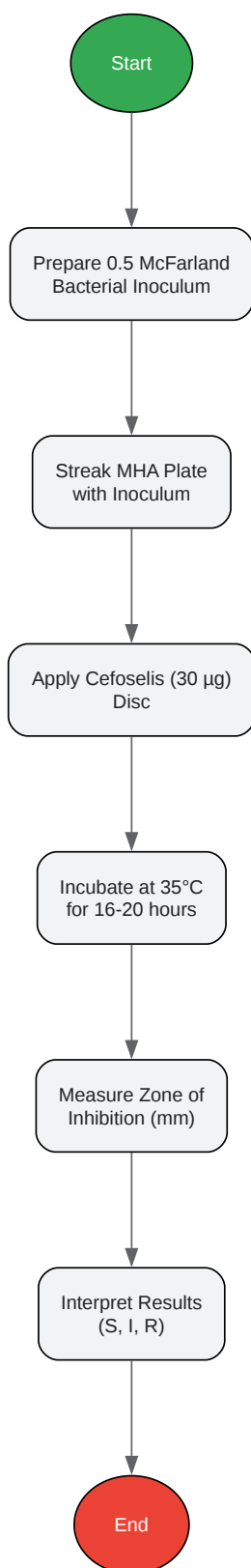
Cefoselis is a fourth-generation cephalosporin antibiotic with a broad spectrum of activity against both Gram-positive and Gram-negative bacteria.^[1] Its mechanism of action involves the inhibition of bacterial cell wall synthesis. This document provides a detailed protocol for performing a disc diffusion assay to determine the susceptibility of bacterial isolates to **Cefoselis hydrochloride**.

Mechanism of Action

Cefoselis, like other β -lactam antibiotics, exerts its bactericidal effect by inhibiting the synthesis of the bacterial cell wall. It specifically targets and binds to penicillin-binding proteins (PBPs),

which are enzymes essential for the final steps of peptidoglycan synthesis. This inhibition disrupts the integrity of the cell wall, leading to cell lysis and bacterial death.





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References

- 1. researchgate.net [researchgate.net]
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